

Essential Safety and Disposal Procedures for JHU-083

Author: BenchChem Technical Support Team. Date: December 2025



JHU-083 is a potent, orally active, and selective glutaminase antagonist, functioning as a prodrug of 6-diazo-5-oxo-L-norleucine (DON).[1][2] Due to its nature as a research chemical with limited safety data, stringent adherence to safety protocols during handling and disposal is imperative. This guide provides essential procedural information for researchers, scientists, and drug development professionals. Note that a specific Safety Data Sheet (SDS) for **JHU-083** is not publicly available; therefore, these guidelines are based on general best practices for handling potent, unstable research compounds and information from related substances.

Key Safety and Handling Information

A summary of critical safety and handling information for **JHU-083** is presented below.



Parameter	Information	Source
Physical State	Solid	[3]
Appearance	White	[3]
Solubility	Soluble in water. Soluble in DMSO (62 mg/mL).	[2][3]
Stability	Solutions are unstable and should be freshly prepared.	[2]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.	[3]
Incompatible Materials	Strong oxidizing agents.	[3]
Personal Protective Equipment (PPE)	Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and lab coat.	[3]
First Aid: Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.	[3]
First Aid: Skin Contact	Wash off immediately with plenty of water for at least 15 minutes.	[3]
First Aid: Inhalation	Remove to fresh air.	[3]
First Aid: Ingestion	Clean mouth with water and drink plenty of water afterwards.	[3]

Experimental Protocols: Disposal of JHU-083

The following step-by-step protocol outlines the recommended procedure for the disposal of **JHU-083**. This protocol is designed to mitigate risks associated with its potency and instability.

1. Decontamination of Non-Consumable Materials:

Safety Operating Guide





- All non-consumable materials (e.g., glassware, spatulas) that have come into contact with JHU-083 should be decontaminated.
- Rinse contaminated items with a suitable solvent (e.g., ethanol or isopropanol) to remove residual JHU-083.
- Following the solvent rinse, wash with soap and copious amounts of water.[4]
- The solvent rinseate should be collected and disposed of as hazardous chemical waste.

2. Disposal of Contaminated Consumables:

- All consumable materials (e.g., pipette tips, gloves, weigh boats) contaminated with JHU-083 should be considered hazardous waste.
- Place all contaminated consumables in a designated, sealed, and clearly labeled hazardous waste container.
- The label should include "Hazardous Waste," the name of the chemical (JHU-083), and the
 date.

3. Disposal of Unused JHU-083:

- Solid Waste:
- Unused solid JHU-083 should be disposed of in its original container or a securely sealed and labeled hazardous waste container.
- Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.
- Liquid Waste (Solutions):
- As JHU-083 solutions are unstable, they should be prepared fresh for each experiment to minimize waste.[2]
- Collect all waste solutions containing JHU-083 in a designated, sealed, and clearly labeled hazardous waste container.
- The container should be appropriate for the solvent used (e.g., a solvent-safe plastic or glass container).
- The label must clearly indicate the contents, including the name "JHU-083," the solvent(s) used, and the approximate concentration.

4. Final Disposal:

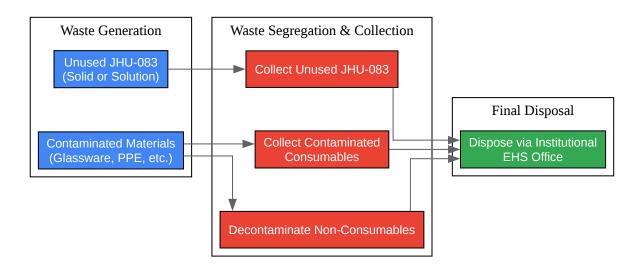
- All hazardous waste containing JHU-083 must be disposed of through your institution's EHS
 office.
- Follow all institutional and local regulations for the disposal of hazardous chemical waste.



Do not dispose of JHU-083 down the drain or in regular trash.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of JHU-083.



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Caption: Workflow for the safe disposal of **JHU-083** and associated materials.

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- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for JHU-083]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10818697#jhu-083-proper-disposal-procedures]

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